

Irdabisant Hydrochloride stability in different solvents and temperatures

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Compound of Interest

Compound Name: Irdabisant Hydrochloride

Cat. No.: B12409709

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Technical Support Center: Irdabisant Hydrochloride Stability

This technical support center provides guidance on the stability of **Irdabisant Hydrochloride** in various solvents and at different temperatures. As detailed experimental stability data for **Irdabisant Hydrochloride** is limited in publicly available literature, this guide combines known information with best-practice recommendations for handling and stability assessment of research compounds.

Frequently Asked Questions (FAQs)

Q1: What are the recommended solvents for dissolving **Irdabisant Hydrochloride**?

A1: **Irdabisant Hydrochloride** is soluble in Dimethyl Sulfoxide (DMSO).^[1] It is reported to be insoluble in water.^[1] For laboratory experiments, DMSO is the recommended solvent for creating stock solutions.

Q2: What are the recommended storage conditions for **Irdabisant Hydrochloride**?

A2: For long-term storage of the solid compound, a temperature of -20°C is recommended in a dry and dark environment.^[1] For short-term storage (days to weeks), 0-4°C can be used.^[1] Stock solutions in DMSO should be stored at -80°C for up to 6 months or at -20°C for up to 1

month.^[2] To avoid degradation from repeated freeze-thaw cycles, it is advisable to aliquot stock solutions into single-use volumes.^[2]

Q3: What is the expected shelf-life of **Irdabisant Hydrochloride**?

A3: When stored properly at -20°C, the solid compound is expected to be stable for more than two years.^[1] The stability of solutions is shorter and depends on the storage temperature.^[2]

Q4: Is there any information on the stability of **Irdabisant Hydrochloride** in aqueous solutions?

A4: **Irdabisant Hydrochloride** is reported to be insoluble in water.^[1] While formal stability studies in aqueous buffers are not publicly available, it is common for hydrochloride salts of poorly water-soluble compounds to have limited stability in aqueous media, especially at neutral or alkaline pH, due to potential precipitation of the free base. For experiments requiring aqueous buffers, it is recommended to first dissolve the compound in a minimal amount of DMSO and then dilute it with the aqueous buffer. The final DMSO concentration should be kept low to minimize its potential effects on the experiment.

Q5: How can I assess the stability of **Irdabisant Hydrochloride** in my specific experimental conditions?

A5: A stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC), is necessary to determine the stability of **Irdabisant Hydrochloride** under your specific conditions. A generic protocol for conducting such a study is provided in the "Experimental Protocols" section of this guide. This involves subjecting the compound to your experimental conditions (solvent, temperature, pH) and monitoring its concentration over time.

Data Presentation

Table 1: Solubility and Recommended Storage of **Irdabisant Hydrochloride**

Parameter	Solvent/Condition	Recommendation	Citation
Solubility	DMSO	Soluble	[1]
Water	Insoluble	[1]	
Storage (Solid)	Long-term (months to years)	-20°C, dry and dark	[1]
Short-term (days to weeks)	0 - 4°C, dry and dark	[1]	
Storage (Stock Solution in DMSO)	Up to 6 months	-80°C	[2]
Up to 1 month	-20°C	[2]	

Troubleshooting Guide

Issue	Possible Cause	Suggested Solution
Precipitation in aqueous buffer	Irdabisant Hydrochloride is poorly soluble in water. The free base may be precipitating at the pH of your buffer.	- Increase the percentage of co-solvent (e.g., DMSO), if your experiment allows. - Decrease the final concentration of Irdabisant Hydrochloride. - Adjust the pH of the buffer to a more acidic range, if compatible with your experiment.
Loss of activity in experiments	The compound may be degrading under your experimental conditions (e.g., high temperature, prolonged incubation, presence of certain excipients).	- Perform a stability study under your specific experimental conditions using an analytical method like HPLC to quantify the compound over time. - Prepare fresh solutions for each experiment. - Store solutions at the recommended temperatures and protect them from light.
Inconsistent experimental results	This could be due to improper storage and handling of stock solutions, such as repeated freeze-thaw cycles.	- Aliquot stock solutions into single-use vials to avoid repeated freezing and thawing. [2] - Ensure the compound is fully dissolved before use.

Experimental Protocols

Protocol: Generic Stability-Indicating HPLC Method Development and Forced Degradation Study

This protocol provides a general framework for assessing the stability of **Irdabisant Hydrochloride**. Specific parameters may need to be optimized for your equipment and experimental setup.

1. Objective: To develop a stability-indicating HPLC method and perform a forced degradation study to understand the degradation pathways of **Irdabisant Hydrochloride**.

2. Materials:

- **Irdabisant Hydrochloride**
- HPLC grade solvents (e.g., acetonitrile, methanol, water)
- Buffers (e.g., phosphate, acetate)
- Acids (e.g., hydrochloric acid)
- Bases (e.g., sodium hydroxide)
- Oxidizing agent (e.g., hydrogen peroxide)
- HPLC system with a UV or DAD detector
- C18 reverse-phase column

3. Method Development (Initial Conditions):

- Column: C18, 4.6 x 150 mm, 5 μ m
- Mobile Phase: A gradient of acetonitrile and water (with 0.1% formic acid or trifluoroacetic acid)
- Flow Rate: 1.0 mL/min
- Detection Wavelength: Scan for maximum absorbance (e.g., 200-400 nm) and select an appropriate wavelength.
- Injection Volume: 10 μ L
- Column Temperature: 30°C

4. Forced Degradation Study:

- Acid Hydrolysis: Dissolve **Irdabisant Hydrochloride** in 0.1 N HCl and heat at 60°C for a specified time.
- Base Hydrolysis: Dissolve **Irdabisant Hydrochloride** in 0.1 N NaOH and heat at 60°C for a specified time.
- Oxidative Degradation: Treat a solution of **Irdabisant Hydrochloride** with 3% hydrogen peroxide at room temperature.
- Thermal Degradation: Expose the solid compound to dry heat (e.g., 80°C).
- Photolytic Degradation: Expose a solution of **Irdabisant Hydrochloride** to UV light.

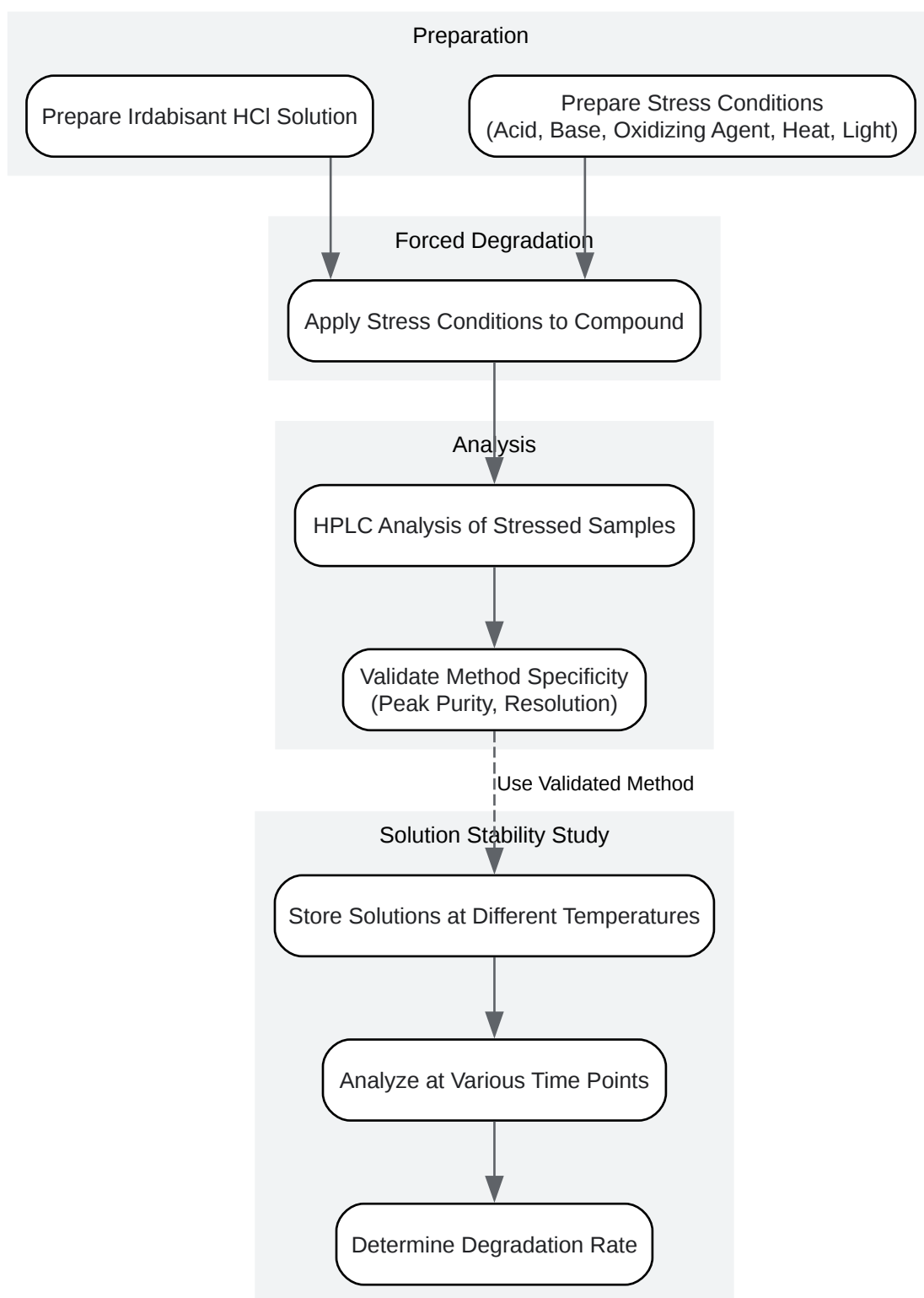
5. Analysis:

- Analyze the stressed samples by HPLC.
- The method is considered "stability-indicating" if the degradation products are well-resolved from the parent peak of **Irdabisant Hydrochloride**.
- Peak purity analysis using a DAD detector can confirm that the parent peak is free from co-eluting degradants.

6. Solution Stability Study:

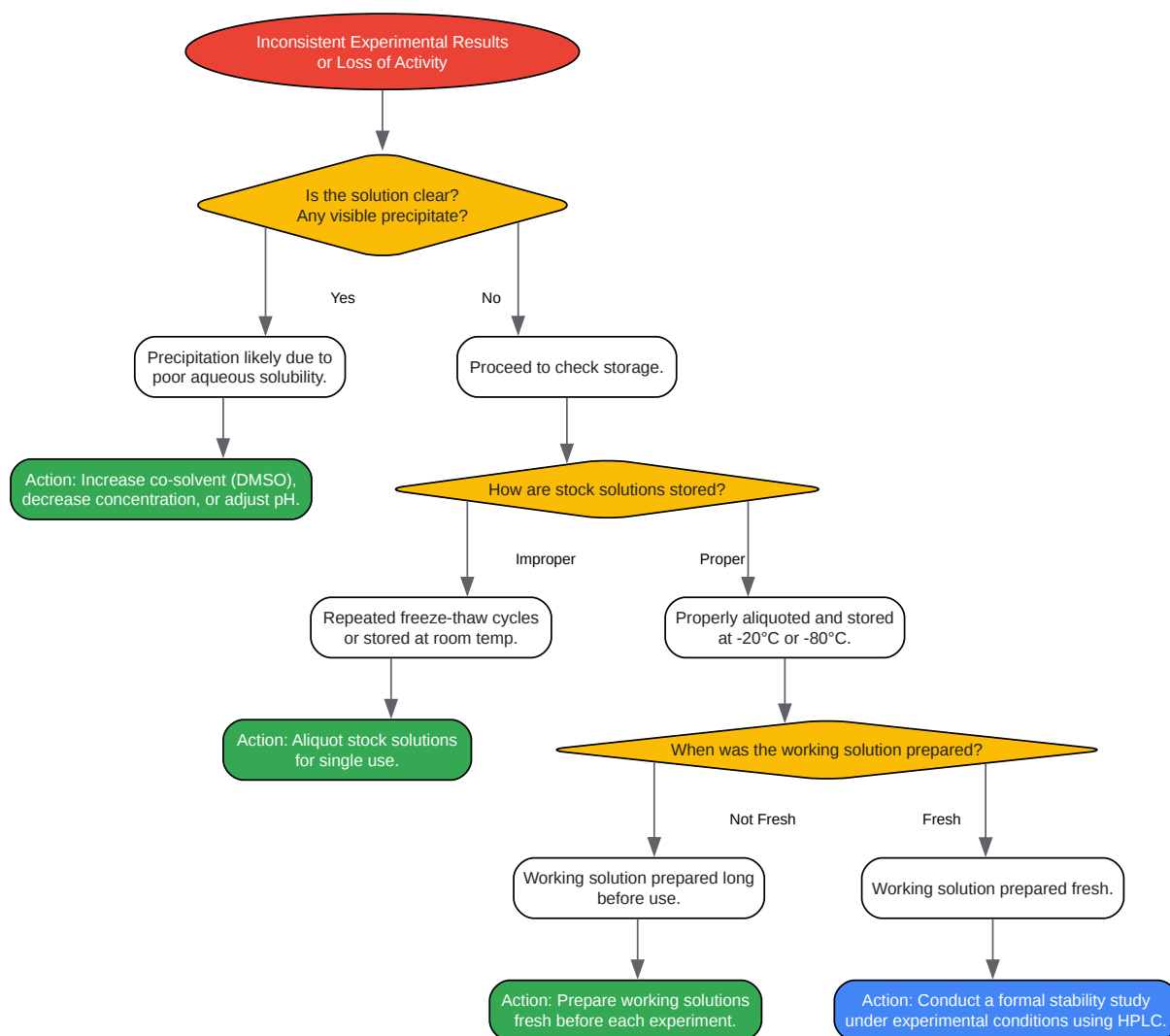
- Prepare solutions of **Irdabisant Hydrochloride** in the solvents of interest (e.g., DMSO, cell culture media with a low percentage of DMSO).
- Store aliquots at different temperatures (e.g., room temperature, 4°C, 37°C).
- At various time points (e.g., 0, 2, 4, 8, 24 hours), analyze the samples by the validated HPLC method to determine the remaining concentration of **Irdabisant Hydrochloride**.

Visualizations



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Forced degradation and stability study workflow.



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Troubleshooting experimental issues with Irdabisant HCl.

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References

- 1. Irdabisant | 1005402-19-6 | Benchchem [benchchem.com]
- 2. medchemexpress.com [medchemexpress.com]
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